

Application Notes and Protocols for JC124 in In Vitro Cell Culture

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Compound of Interest

Compound Name: JC124

Cat. No.: B608174

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Introduction

JC124 is a potent and selective small-molecule inhibitor of the NOD-like receptor pyrin domain-containing 3 (NLRP3) inflammasome. By directly targeting the NLRP3 protein, **JC124** effectively blocks the assembly and activation of the inflammasome, a key component of the innate immune system.^{[1][2]} This inhibition prevents the subsequent activation of caspase-1 and the release of pro-inflammatory cytokines, primarily interleukin-1 β (IL-1 β) and IL-18. Due to its targeted mechanism, **JC124** has emerged as a valuable tool for investigating the role of the NLRP3 inflammasome in various pathological conditions, including neurodegenerative diseases, inflammatory disorders, and traumatic brain injury.^{[1][2]} These application notes provide detailed protocols for the use of **JC124** in in vitro cell culture systems to study its effects on NLRP3 inflammasome activity, cell viability, and apoptosis.

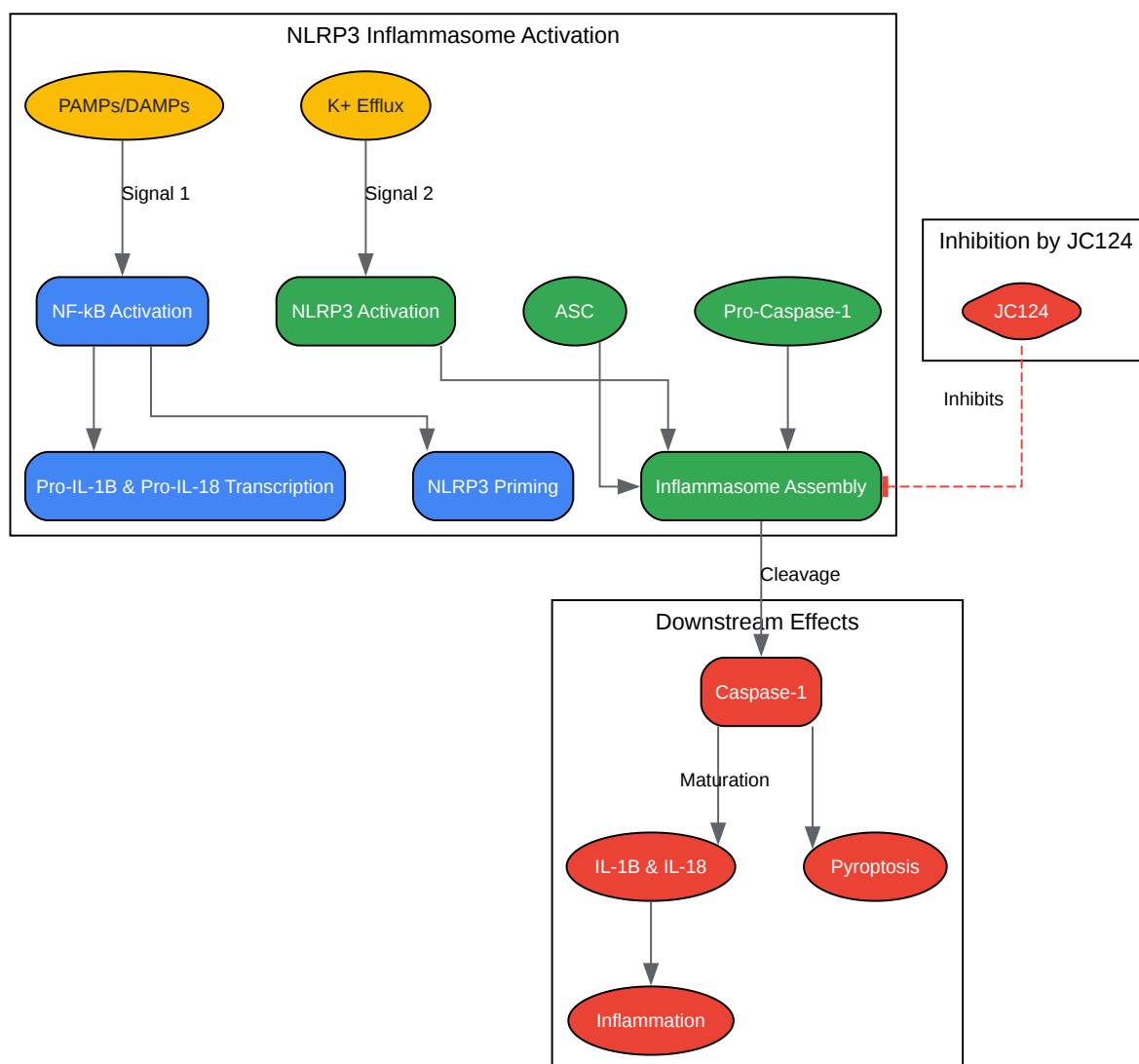
Quantitative Data Summary

The following table summarizes the effective concentrations of **JC124** in various in vitro applications. This data is intended to serve as a starting point for experimental design, and optimal concentrations may vary depending on the cell type, experimental conditions, and desired endpoint.

Application	Cell Type	Concentration Range	Key Findings	Reference
Inhibition of IL-1 β Release	J774A.1 Mouse Macrophages	IC50: 3.25 μ M	Potent inhibition of IL-1 β release upon LPS and ATP stimulation.	--INVALID-LINK--
Cell Viability Assay	Human iPSC-derived Neurons	0.1 - 30 μ M	Assessment of JC124 cytotoxicity over a broad concentration range.	--INVALID-LINK--
Pre-treatment for Neuroprotection	Human iPSC-derived Neurons	3 - 10 μ M	Pre-treatment with JC124 demonstrated neuroprotective effects against inflammatory injury.	--INVALID-LINK--

Signaling Pathway

The following diagram illustrates the canonical NLRP3 inflammasome activation pathway and the inhibitory action of **JC124**.





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References

- 1. A Novel Inhibitor Targeting NLRP3 Inflammasome Reduces Neuropathology and Improves Cognitive Function in Alzheimer's Disease Transgenic Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pharmacological Inhibitors of the NLRP3 Inflammasome - PMC [pmc.ncbi.nlm.nih.gov]
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